# Cloperastine Fendizoate LD50 toxicity studies

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**Compound Focus:** **Cloperastine Fendizoate**

CAS No.: 85187-37-7
Cat. No.: S584561

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## Summary of Acute Oral Toxicity (LD50) Data

The table below summarizes the quantitative LD50 data found in the search results.

| Compound | Species | Route | LD50 (mg/kg) | Toxicity Classification | Source |
|---|---|---|---|---|---|
| **Cloperastine Hydrochloride** | Rat | Oral | 1986 | Moderately Toxic (Class 4) [1] | [2] |
| **Cloperastine Hydrochloride** | Mouse | Oral | 553 | Moderately Toxic (Class 3) [1] | [2] |
| **Cloperastine Fendizoate** | Rat & Mouse | Oral | >1000 (rats), >2000 (mice) | Slightly to Practically Non-Toxic [1] | [2] [3] |

The data indicates that **Cloperastine Fendizoate appears to be less toxic than its hydrochloride salt** when administered orally, with LD50 values exceeding 1000-2000 mg/kg.

## Experimental Protocols for Acute Toxicity Studies

For a generic acute oral toxicity study, the following methodologies are standard. The provided search results detail a specific "proposed method" that uses fewer animals [4].

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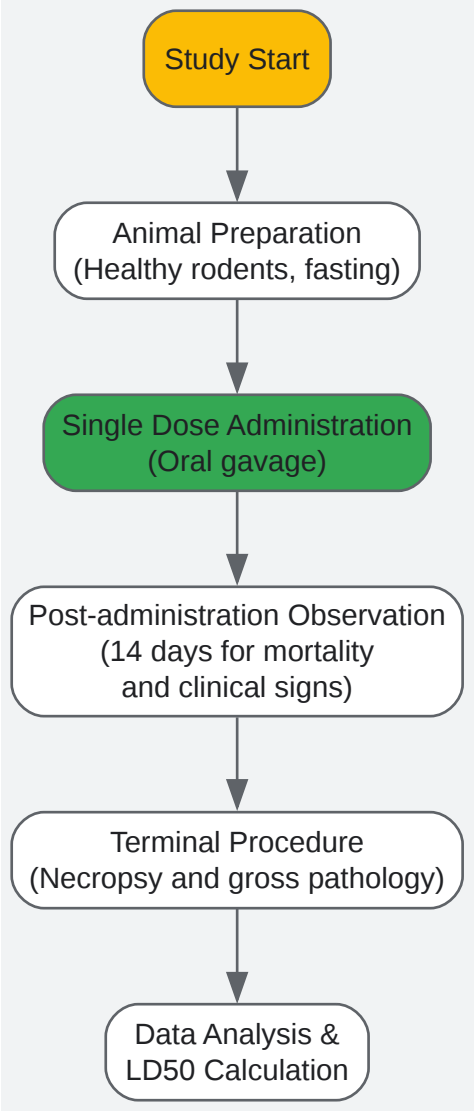
## Standard Study Design Overview

A typical acute oral LD50 study involves administering a single dose of the test substance to groups of laboratory animals, followed by a 14-day observation period for mortality and clinical signs of toxicity [1]. The core workflow for this process is outlined below:

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General workflow for an acute oral toxicity study [1].

## Detailed Staged Testing Method

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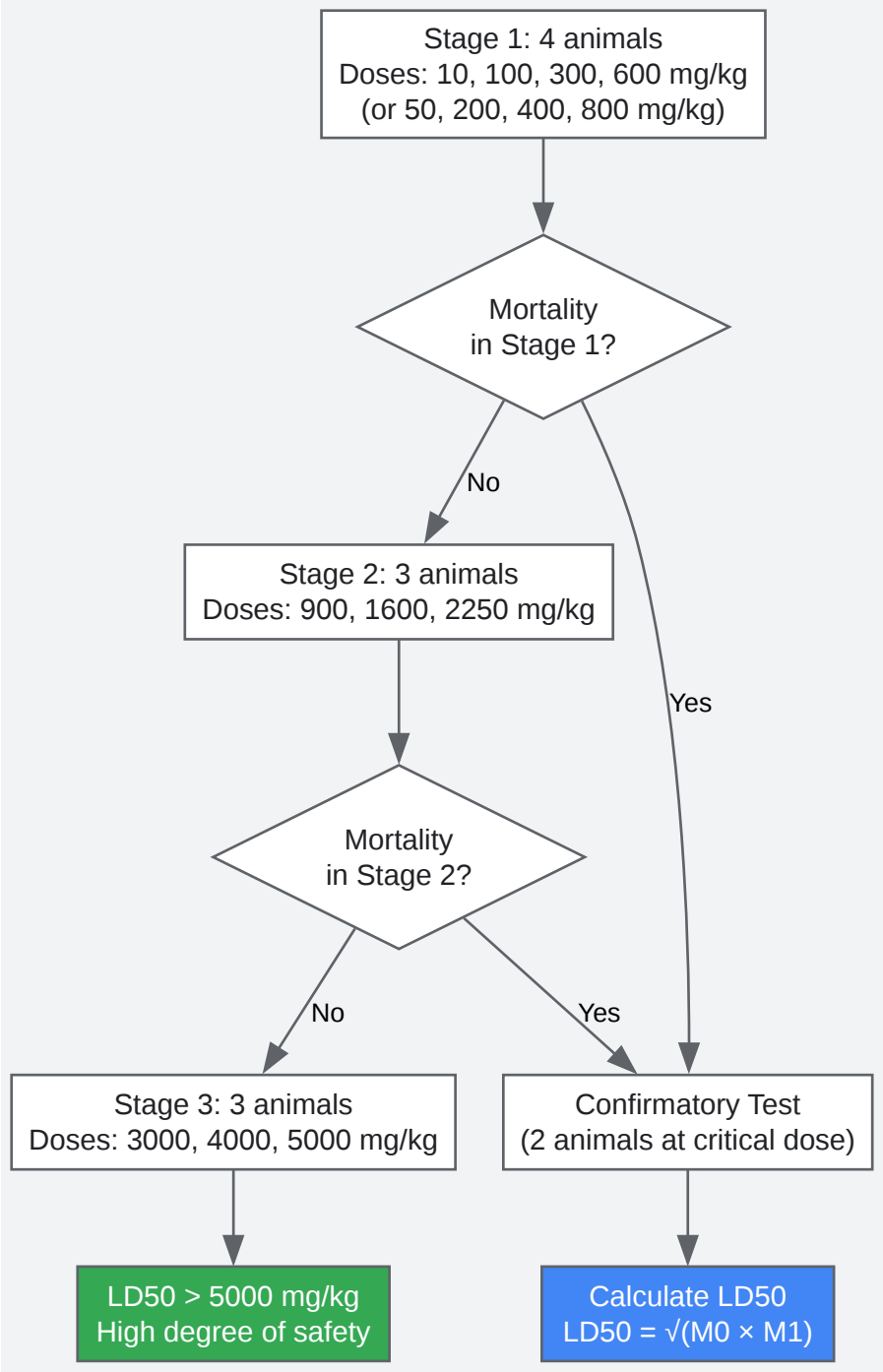
The search results describe a specific three-stage method designed to use fewer animals while exploring a wide dose range [4]. The following diagram illustrates the decision-making process in this staged approach:

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Decision flow for a staged acute toxicity testing method. M0 = highest dose with no mortality; M1 = lowest dose causing mortality [4].

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## Data Interpretation and Toxicity Classification

After determining the LD50 value, the chemical is classified based on established toxicity scales. According to the Hodge and Sterner Scale cited in the search results [1]:

- **Moderately Toxic (Class 3):** LD50 between 50 and 500 mg/kg
- **Slightly Toxic (Class 4):** LD50 between 500 and 5000 mg/kg
- **Practically Non-toxic (Class 5):** LD50 between 5000 and 15,000 mg/kg

# Important Considerations for Researchers

- The LD50 is a measure of **acute toxicity** only (effects occurring within a short time, up to 14 days after a single dose) and does not provide information on long-term or chronic effects [1].
- The values are specific to the tested animal species, sex, age, and route of administration. Extrapolating these results directly to humans requires caution [1].
- There is a growing emphasis on **alternative testing methods** (in silico models like QSAR) to reduce animal use in toxicity testing [5] [6].

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# References

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